

# Commercial Suppliers and Technical Guide for Pretomanid-d4

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## Compound of Interest

Compound Name: Pretomanid-d4

Cat. No.: B15556213

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercial suppliers for **Pretomanid-d4**, its physicochemical properties, and its application in bioanalytical methodologies. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals utilizing deuterated Pretomanid in their studies.

## Introduction to Pretomanid and its Deuterated Analog

Pretomanid is a nitroimidazooxazine antimycobacterial agent that has demonstrated significant activity against both replicating and non-replicating *Mycobacterium tuberculosis* (M. tb).[1] It is a prodrug that requires bio-activation within the mycobacterial cell to exert its bactericidal effects.[1] The deuterated analog, **Pretomanid-d4**, is a stable isotope-labeled version of Pretomanid, which is primarily used as an internal standard in quantitative bioanalysis by liquid chromatography-mass spectrometry (LC-MS).[2][3] The use of a deuterated internal standard is considered the gold standard in LC-MS-based bioanalysis as it corrects for variability during sample preparation and analysis, leading to enhanced accuracy and precision.[4]

## Commercial Suppliers of Pretomanid-d4

Several commercial suppliers offer **Pretomanid-d4** for research purposes. The following table summarizes the available information for some of these suppliers. It is recommended to contact

the suppliers directly for the most up-to-date information, including pricing and availability.

| Supplier              | Product Name                  | CAS Number    | Molecular Formula       | Molecular Weight ( g/mol ) | Purity        | Available Quantities         |
|-----------------------|-------------------------------|---------------|-------------------------|----------------------------|---------------|------------------------------|
| LGC Standards         | (S)-PA 824-d4 (Pretomanid-d4) | 1346617-34-2  | $C_{14}H_8D_4F_3N_3O_5$ | 363.28                     | >95% (HPLC)   | 0.5 mg, 2.5 mg, 5 mg         |
| MedchemExpress        | Pretomanid-d4                 | 1346617-34-2  | $C_{14}H_8D_4F_3N_3O_5$ | 363.28                     | 99.39%        | 500 µg                       |
| CymitQuimica          | Pretomanid-d4 (PA-824-d4)     | 1346617-34-2  | $C_{14}H_8D_4F_3N_3O_5$ | 363.28                     | Not Specified | 5mg, 10mg, 25mg, 50mg, 100mg |
| Simson Pharma Limited | Pretomanid D4                 | 1346617-34-2  | Not Specified           | Not Specified              | High Quality  | Contact for details          |
| Clinivex              | Pretomanid-d4 (PA-824-d4)     | Not Specified | Not Specified           | Not Specified              | Not Specified | 10MG, 25MG, 50MG, 100MG      |

## Physicochemical and Technical Data

The following table summarizes the key physicochemical and technical data for **Pretomanid-d4**.

| Parameter               | Value  | Reference |
|-------------------------|--|-----------|
| CAS Number              | 1346617-34-2   |           |
| Molecular Formula       | C <sub>14</sub> H <sub>8</sub> D <sub>4</sub> F <sub>3</sub> N <sub>3</sub> O <sub>5</sub>                         |           |
| Molecular Weight        | 363.28 g/mol   |           |
| Exact Mass              | 363.098  |           |
| Synonyms                | (S)-PA 824-d4, (6S)-6,7-Dihydro-2-nitro-6-[[4-(trifluoromethoxy)phenyl]methoxy-d2]-5H-imidazo[2,1-b]oxazine-5,5-d2 |           |
| Storage Temperature     | +4°C   |           |
| Purity (LGC Standards)  | >95% (HPLC)  |           |
| Purity (MedchemExpress) | 99.72%   |           |
| Applications            | Internal standard for quantitative analysis by NMR, GC-MS, or LC-MS.   |           |

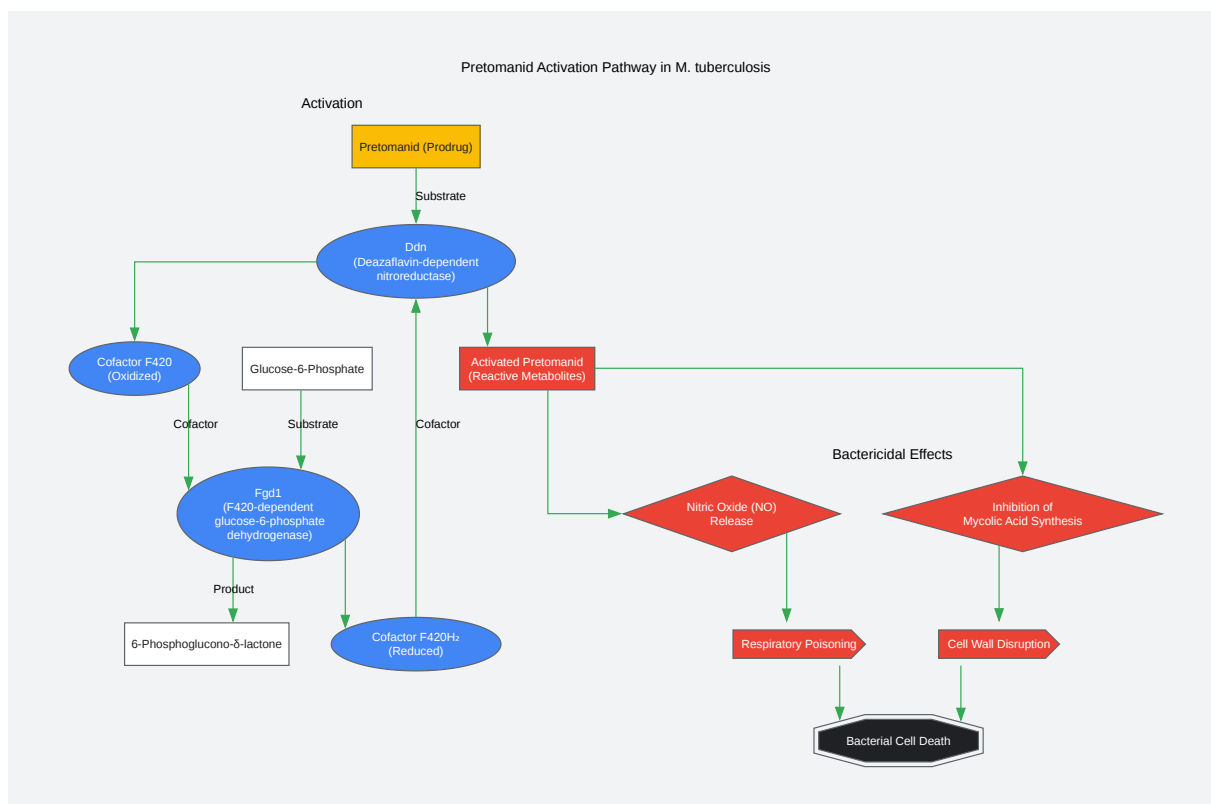
## Mechanism of Action of Pretomanid

Pretomanid's efficacy against *M. tb* is attributed to its dual mechanism of action, targeting both replicating and non-replicating bacteria.

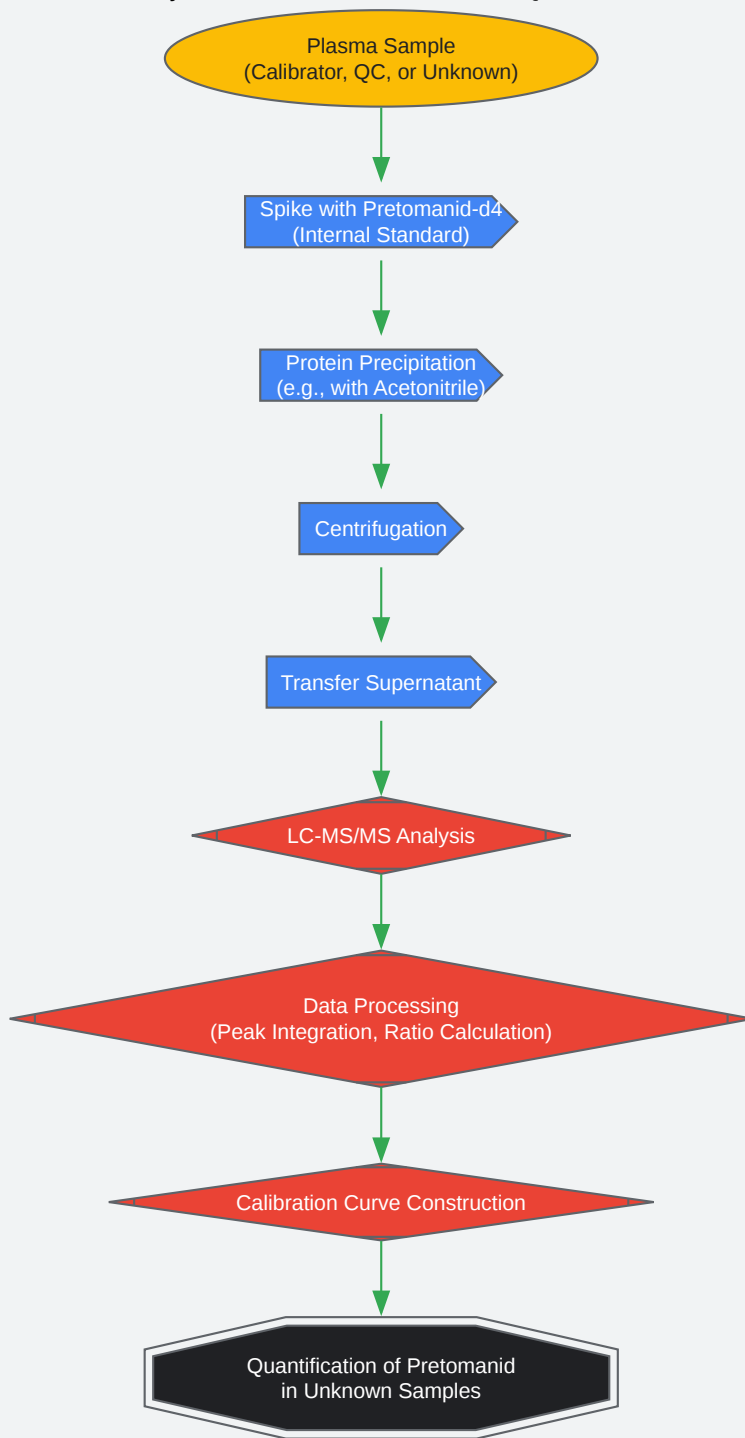
- Aerobic Conditions (Replicating Bacilli):** Under aerobic conditions, Pretomanid inhibits the synthesis of mycolic acids, which are essential components of the mycobacterial cell wall. This disruption of cell wall integrity leads to bacterial death.
- Anaerobic Conditions (Non-Replicating Bacilli):** In the low-oxygen environments characteristic of host granulomas, Pretomanid is activated by the deazaflavin-dependent nitroreductase (Ddn) enzyme. This activation, which is dependent on the reduced cofactor F420, leads to the generation of reactive nitrogen species, including nitric oxide (NO). These

reactive species act as respiratory poisons, leading to bacterial death even in a dormant state.

The following diagram illustrates the activation pathway of Pretomanid in *Mycobacterium tuberculosis*.



## Bioanalytical Workflow for Pretomanid Quantification

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